

Idesin CAS number and molecular weight

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Compound of Interest

Compound Name: *Idesin*

Cat. No.: *B16330615*

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Idesin: A Technical Overview

For Immediate Release

Shanghai, China – December 15, 2025 – This document provides a concise technical summary of the chemical compound **Idesin**, including its key identifiers and physicochemical properties. This information is intended for researchers, scientists, and professionals in drug development.

Core Compound Information

A comprehensive search of chemical databases has yielded the following core information for **Idesin**.

Property	Value	Source
CAS Number	20331-85-5	PubChem[1]
Molecular Weight	302.28 g/mol	PubChem[1]
Molecular Formula	C13H18O8	PubChem[1]
PubChem CID	21591972	PubChem[1]
IUPAC Name	(2S,3R,4S,5S,6R)-2-[2-hydroxy-6-(hydroxymethyl)phenoxy]-6-(hydroxymethyl)oxane-3,4,5-triol	PubChem[1]
Synonyms	IDESIN, (2S,3R,4S,5S,6R)-2-(2-hydroxy-6-(hydroxymethyl)phenoxy)-6-(hydroxymethyl)oxane-3,4,5-triol	PubChem[1]

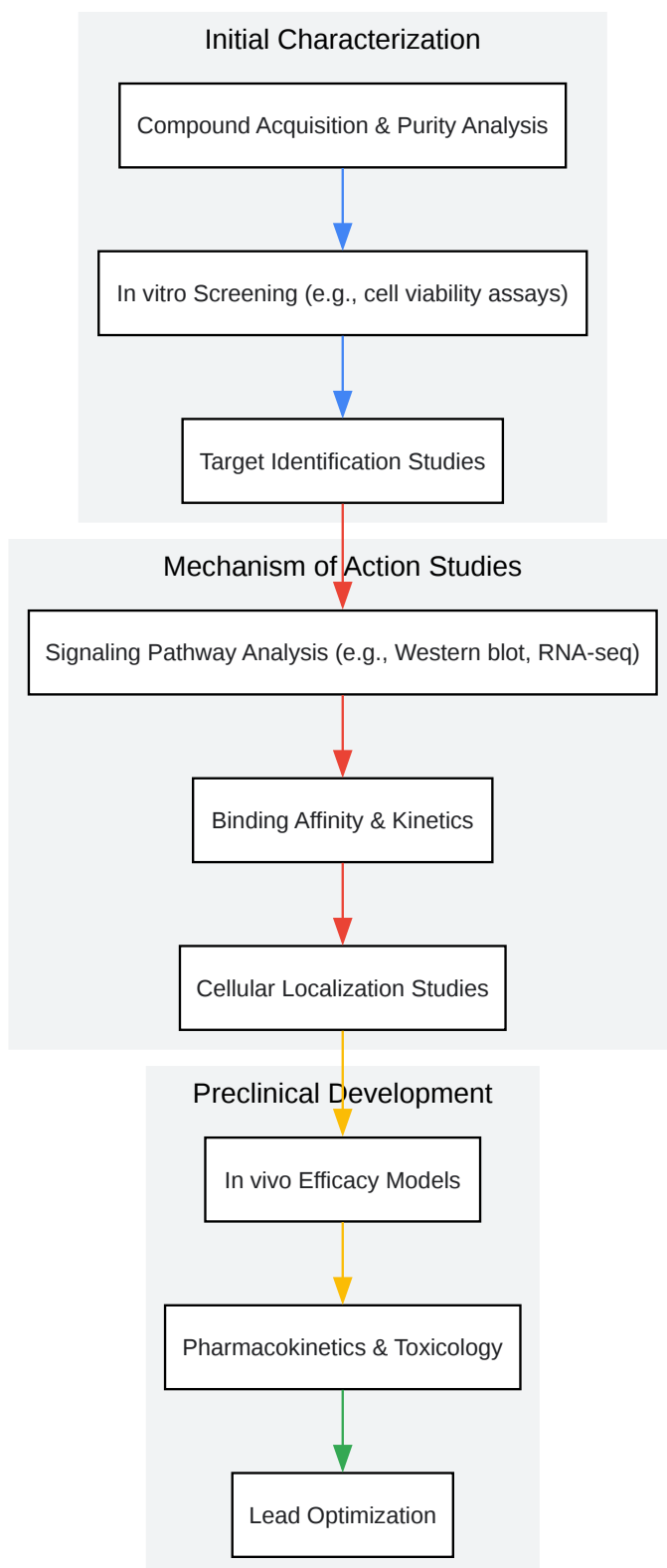
Biological Activity and Experimental Data

Despite a thorough literature and database search for "**Idesin**," including its CAS number and various synonyms, no specific information regarding its mechanism of action, associated signaling pathways, or detailed experimental protocols could be retrieved from publicly available scientific resources.

The absence of such data suggests that **Idesin** may be a novel or less-studied compound. Therefore, the creation of in-depth technical documentation, including signaling pathway diagrams and experimental workflows as initially requested, is not feasible at this time due to the lack of foundational research data.

Logical Workflow for Future Research

For researchers interested in investigating **Idesin**, a logical experimental workflow would be necessary to elucidate its biological function. The following diagram outlines a potential high-level approach.



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Caption: A generalized workflow for the investigation of a novel compound like **Idesin**.

This document serves as a foundational piece of information on **Idesin**. Further experimental investigation is required to understand its biological role and potential therapeutic applications.

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References

- 1. Idesin | C13H18O8 | CID 21591972 - PubChem [pubchem.ncbi.nlm.nih.gov]
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